

Essential Safety and Handling Guide for FOL7185 (Resorcinol)

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Compound of Interest

Compound Name: FOL7185

Cat. No.: B1673522

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This document provides critical safety and logistical information for the handling, use, and disposal of **FOL7185**. The following procedures are designed to ensure the safety of all laboratory personnel and to maintain compliance with established safety protocols.

Product Identification and Hazard Summary

Chemical Name: Resorcinol CAS Number: 5441-46-3

FOL7185, chemically identified as Resorcinol, is a white, crystalline solid. It is crucial to handle this compound with care due to its potential health and environmental hazards.

Hazard Summary:

Hazard Statement	Classification	Pictogram
Harmful if swallowed	Acute Toxicity, Oral (Category 4)	GHS07
Causes skin irritation	Skin Irritation (Category 2)	GHS07
Causes serious eye irritation	Eye Irritation (Category 2A)	GHS07
May cause an allergic skin reaction	Skin Sensitization (Category 1)	GHS07
Causes damage to organs (nervous system)	Specific Target Organ Toxicity, Single Exposure (Category 1)	GHS08
Very toxic to aquatic life	Hazardous to the Aquatic Environment, Acute Hazard (Category 1)	GHS09

Personal Protective Equipment (PPE)

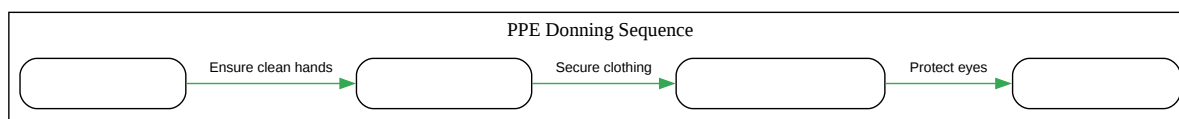
Strict adherence to the following PPE protocols is mandatory when handling **FOL7185**.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (Nitrile rubber, minimum 0.11 mm thickness, breakthrough time >480 minutes). Always inspect gloves for integrity before use.
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield is required when there is a risk of splashing.
Skin and Body Protection	A lab coat or chemical-resistant apron must be worn. Full-coverage clothing and closed-toe shoes are required.
Respiratory Protection	Not typically required when handling small quantities in a well-ventilated area or a chemical fume hood. If dusts are generated, a NIOSH-approved respirator with a particulate filter is necessary.

Operational Procedures

Donning of Personal Protective Equipment

A systematic approach to putting on PPE is critical to ensure complete protection.



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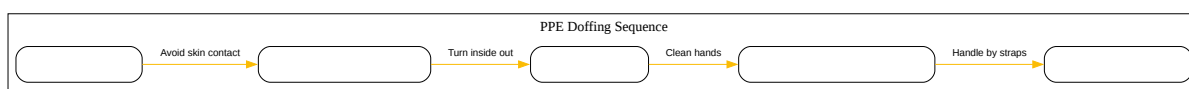
Figure 1: Step-by-step PPE donning workflow.

Step-by-Step Donning Protocol:

- Hand Hygiene: Thoroughly wash and dry your hands.
- Lab Coat/Apron: Put on a clean, properly fitting lab coat or apron.
- Eye and Face Protection: Don safety goggles or a face shield.
- Gloves: Put on nitrile gloves, ensuring the cuffs of the gloves extend over the sleeves of the lab coat.

Doffing of Personal Protective Equipment

The removal of PPE must be done carefully to prevent contamination.



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Figure 2: Step-by-step PPE doffing workflow.

Step-by-Step Doffing Protocol:

- Gloves: Remove gloves by peeling them off from the cuff, turning them inside out. Dispose of them in the designated hazardous waste container.
- Lab Coat/Apron: Remove your lab coat or apron by rolling it inward, avoiding contact with the exterior. Place it in the appropriate receptacle for contaminated laundry or disposal.
- Hand Hygiene: Wash and dry your hands thoroughly.
- Eye and Face Protection: Remove safety goggles or face shield by handling the earpieces or strap.
- Final Hand Hygiene: Wash and dry your hands again.

Emergency Procedures

Spill Response

For a small spill of solid **FOL7185**:

- Alert Personnel: Immediately alert others in the vicinity.
- Don PPE: Ensure you are wearing the appropriate PPE as outlined in Section 2.
- Containment: Gently cover the spill with a damp paper towel to prevent the dust from becoming airborne.[1]
- Cleanup: Carefully scoop the material into a clearly labeled hazardous waste container.[2][3]
- Decontamination: Wipe the spill area with a wet paper towel, then with soap and water.[1][2][3]
- Disposal: All cleanup materials must be disposed of as hazardous waste.[2][3]

For a large spill, or if you are not trained to handle the spill, evacuate the area and contact your institution's Environmental Health and Safety (EHS) office immediately.

Exposure Response

Exposure Route	First Aid Measures
Inhalation	Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[4]
Skin Contact	Immediately remove all contaminated clothing. [4] Rinse the affected skin with copious amounts of water for at least 15 minutes.[4] If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.[4] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[4] If the person is conscious, rinse their mouth with water and have them drink one to two glasses of water.[4] Seek immediate medical attention.

Disposal Plan

All waste containing **FOL7185** must be treated as hazardous waste.

Chemical Waste

- Collect all unused **FOL7185** and residues in a designated, clearly labeled, and sealed hazardous waste container.
- Do not mix with other waste streams unless explicitly permitted by your institution's EHS office.

Contaminated Materials

- All PPE and other materials (e.g., paper towels, weigh boats) that have come into contact with **FOL7185** must be disposed of in a designated hazardous waste container.

- Contaminated sharps must be placed in a puncture-resistant sharps container labeled as hazardous waste.

Consult your institution's EHS office for specific hazardous waste pickup and disposal procedures. Do not dispose of **FOL7185** down the drain.[4]

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